

Application Note: HPLC Analysis of 2-Ethyl-5-methylhexanamide in Formulations

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Compound of Interest

Compound Name: **2-Ethyl-5-methylhexanamide**

Cat. No.: **B1211977**

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Abstract

This application note details a robust and reliable High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **2-Ethyl-5-methylhexanamide** in various formulations. The method utilizes a reversed-phase C18 column with UV detection, providing excellent specificity, accuracy, and precision. This protocol is designed for researchers, scientists, and drug development professionals requiring a validated method for quality control and stability testing of formulations containing **2-Ethyl-5-methylhexanamide**.

Introduction

2-Ethyl-5-methylhexanamide is a branched-chain amide with potential applications in various industries, including pharmaceuticals and specialty chemicals. Accurate and precise quantification of this active ingredient in its final formulation is critical for ensuring product quality, safety, and efficacy. High-Performance Liquid Chromatography (HPLC) is a powerful analytical technique well-suited for this purpose due to its high resolution, sensitivity, and reproducibility. This document provides a comprehensive protocol for the determination of **2-Ethyl-5-methylhexanamide** using a reversed-phase HPLC method with UV detection.

Experimental Protocol

3.1. Instrumentation and Apparatus

- HPLC system with a quaternary or binary pump, autosampler, column compartment with temperature control, and a UV-Vis detector.
- Analytical balance (4-decimal places)
- Ultrasonic bath
- pH meter
- Volumetric flasks (Class A)
- Pipettes (Class A)
- Syringe filters (0.45 µm, PTFE or nylon)

3.2. Reagents and Chemicals

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade, filtered and deionized)
- Formic acid (AR grade)
- **2-Ethyl-5-methylhexanamide** reference standard (>99% purity)
- Placebo formulation (if available)

3.3. Chromatographic Conditions

A summary of the HPLC operating parameters is provided in the table below.

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	A: 0.1% Formic acid in WaterB: Acetonitrile
Gradient	60% B to 90% B over 10 min, hold at 90% B for 2 min
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection	UV at 210 nm
Run Time	15 minutes

3.4. Preparation of Solutions

- Standard Stock Solution (1000 µg/mL): Accurately weigh approximately 25 mg of **2-Ethyl-5-methylhexanamide** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase (initial conditions: 60% Acetonitrile, 40% Water with 0.1% Formic Acid) to obtain concentrations ranging from 1 µg/mL to 100 µg/mL.
- Sample Preparation:
 - Accurately weigh a portion of the formulation equivalent to approximately 10 mg of **2-Ethyl-5-methylhexanamide**.
 - Transfer the weighed portion to a 100 mL volumetric flask.
 - Add approximately 70 mL of methanol and sonicate for 15 minutes to ensure complete dissolution of the active ingredient.

- Allow the solution to cool to room temperature and dilute to the mark with methanol. Mix thoroughly.
- Filter an aliquot of the solution through a 0.45 μm syringe filter into an HPLC vial.

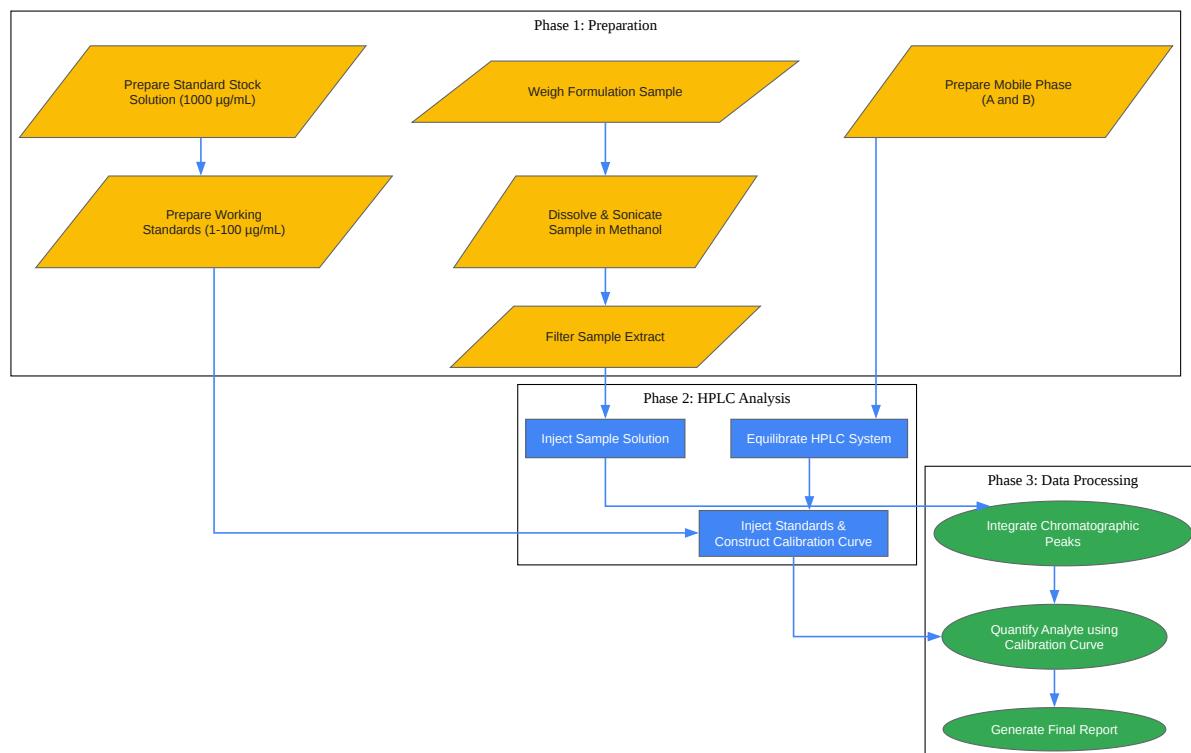
Method Validation Summary

The proposed HPLC method should be validated according to ICH guidelines. The following table summarizes hypothetical but expected performance data for key validation parameters.

Validation Parameter	Result
Linearity (r^2)	> 0.999
Range	1 - 100 $\mu\text{g/mL}$
Precision (%RSD)	< 2.0%
Accuracy (% Recovery)	98.0% - 102.0%
Limit of Detection (LOD)	0.3 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	1.0 $\mu\text{g/mL}$
Specificity	No interference from placebo or degradation products

Workflow and Diagrams

The overall workflow for the HPLC analysis of **2-Ethyl-5-methylhexanamide** is depicted in the following diagram.

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